

# Application Note and Protocol: Accelerated Solvent Extraction (ASE) of Pentachlorobiphenyls from Soil

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## Compound of Interest

Compound Name: 2,2',3,4',6'-Pentachlorobiphenyl

CAS No.: 60233-25-2

Cat. No.: B1593390

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## Introduction: The Challenge and Advantage of ASE for PCB Analysis

Polychlorinated biphenyls (PCBs) are a class of persistent organic pollutants (POPs) that pose significant environmental and health risks due to their toxicity, chemical stability, and tendency to bioaccumulate.<sup>[1][2]</sup> Accurate quantification of PCBs in complex matrices like soil is crucial for environmental monitoring and remediation efforts. Traditional extraction methods such as Soxhlet are often time-consuming and require large volumes of organic solvents.<sup>[3][4][5]</sup> Accelerated Solvent Extraction (ASE), also known as Pressurized Fluid Extraction (PFE), offers a compelling alternative, delivering comparable or superior extraction efficiency in a fraction of the time and with significantly less solvent consumption.<sup>[1][3][4][5][6][7][8][9][10][11]</sup>

This application note provides a detailed protocol for the extraction of pentachlorobiphenyls from soil using ASE, grounded in the principles of U.S. EPA Method 3545A.<sup>[6][7][8][9][10][12][13][14]</sup> We will delve into the causality behind experimental choices, ensuring a robust and

reproducible workflow for researchers, scientists, and professionals in drug development and environmental analysis.

The core principle of ASE lies in the use of conventional solvents at elevated temperatures and pressures.[6][7][9][10][11] This increases the solubility and mass transfer of the analytes, disrupts analyte-matrix interactions, and allows for rapid and efficient extraction.[9][15] The result is a more automated and efficient sample preparation process.[4][16][17]

## Methodology: A Step-by-Step Protocol for ASE of Pentachlorobiphenyls

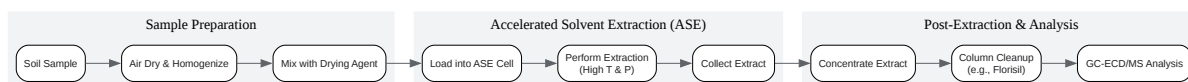
This protocol is designed to provide a comprehensive workflow from sample preparation to final analysis.

### Materials and Reagents

- Solvents: HPLC or pesticide-grade hexane, acetone, dichloromethane (DCM). A common and effective solvent mixture is a 1:1 (v/v) solution of hexane and acetone.[1]
- Drying Agent: Anhydrous sodium sulfate or diatomaceous earth (ASE Prep DE).[16][18]
- Extraction Cells: Appropriate size for the sample amount (e.g., 10, 22, 33, or 100 mL).
- Cellulose or Glass Fiber Filters: To fit the extraction cells.
- Collection Vials: 40 or 60 mL, with septa.
- Standards: Certified reference material (CRM) of soil containing known concentrations of pentachlorobiphenyls, a PCB standard mix, and surrogate standards (e.g., 2,4,5,6-Tetrachloro-m-xylene).[1][16]
- Post-Extraction Cleanup Materials: Florisil, silica gel, or alumina columns.[19]
- Instrumentation:
  - Accelerated Solvent Extractor (e.g., Thermo Scientific™ EXTREVA™ ASE™ Accelerated Solvent Extractor).[4][16][17]

- Gas Chromatograph (GC) with an Electron Capture Detector (ECD) or a Mass Spectrometer (MS).<sup>[1][4][13]</sup>

## Experimental Workflow Diagram



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## Sources

- 1. [pjoes.com](http://pjoes.com) [pjoes.com]
- 2. Determining Polychlorinated Biphenyls in Soil Using Accelerated Solvent Extraction (ASE) [pjoes.com]
- 3. [ars.usda.gov](http://ars.usda.gov) [ars.usda.gov]
- 4. Accelerated Solvent Extraction and Evaporation Method for Determination of PCBs in Soil - AnalyteGuru [thermofisher.com]
- 5. Raykol Pressurized Fluid Extraction, Pressurized Fluid Manufacturer [raykolgroup.com]
- 6. [19january2017snapshot.epa.gov](http://19january2017snapshot.epa.gov) [19january2017snapshot.epa.gov]
- 7. [epa.gov](http://epa.gov) [epa.gov]
- 8. [documents.thermofisher.com](http://documents.thermofisher.com) [documents.thermofisher.com]
- 9. [documents.thermofisher.com](http://documents.thermofisher.com) [documents.thermofisher.com]
- 10. [gcms.cz](http://gcms.cz) [gcms.cz]
- 11. [documents.thermofisher.com](http://documents.thermofisher.com) [documents.thermofisher.com]

- [12. epa.gov \[epa.gov\]](https://www.epa.gov)
- [13. amptius.com \[amptius.com\]](https://www.amptius.com)
- [14. Federal Register :: Alternate PCB Extraction Methods and Amendments to PCB Cleanup and Disposal Regulations \[federalregister.gov\]](https://www.federalregister.gov)
- [15. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
- [16. documents.thermofisher.com \[documents.thermofisher.com\]](https://documents.thermofisher.com)
- [17. appslab.thermofisher.com \[appslab.thermofisher.com\]](https://appslab.thermofisher.com)
- [18. documents.thermofisher.com \[documents.thermofisher.com\]](https://documents.thermofisher.com)
- [19. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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